

Application Notes and Protocols: 2-Amino-4-methoxy-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-4-methoxy-5-nitrobenzonitrile

Cat. No.: B597350

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the handling, storage, and properties of **2-Amino-4-methoxy-5-nitrobenzonitrile**. It also includes protocols and visualizations to guide its use in a laboratory setting.

Product Information

Chemical Name: **2-Amino-4-methoxy-5-nitrobenzonitrile** CAS Number: 1269292-82-1

Molecular Formula: $C_8H_7N_3O_3$ [1] Molecular Weight: 193.16 g/mol [1][2]

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety data for **2-Amino-4-methoxy-5-nitrobenzonitrile** is presented below.

Property	Value	Reference
Physical State	Solid, Powder	[3]
Appearance	Yellow to Brown	[3][4]
Melting Point	200-207 °C (literature value for a related isomer)	
Boiling Point	454.4 ± 45.0 °C (Predicted)	[1]
Flash Point	228.6 ± 28.7 °C (Predicted)	[1]
Density	1.40 ± 0.1 g/cm ³ (Predicted)	[1]
Solubility	Soluble in organic solvents like ethanol and dichloromethane; less soluble in water. The presence of amino and nitro groups suggests greater solubility in polar solvents.	[5][6]
LogP	1.71	[1]

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **2-Amino-4-methoxy-5-nitrobenzonitrile** and ensuring laboratory safety.

3.1. Personal Protective Equipment (PPE)

When handling this compound, the following personal protective equipment should be worn:

- Eye/Face Protection: Wear tightly fitting safety goggles.[7]
- Skin Protection: Wear protective gloves and a laboratory coat.[4][8]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[2][4]

3.2. Safe Handling Procedures

- Handle in a well-ventilated place.[\[7\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid formation of dust and aerosols.[\[2\]](#)[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[9\]](#)

3.3. Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[7\]](#)[\[10\]](#)
- Keep the container tightly closed.[\[4\]](#)[\[7\]](#)
- Store separately from incompatible materials such as strong oxidizing agents and acids.[\[5\]](#)

3.4. First Aid Measures

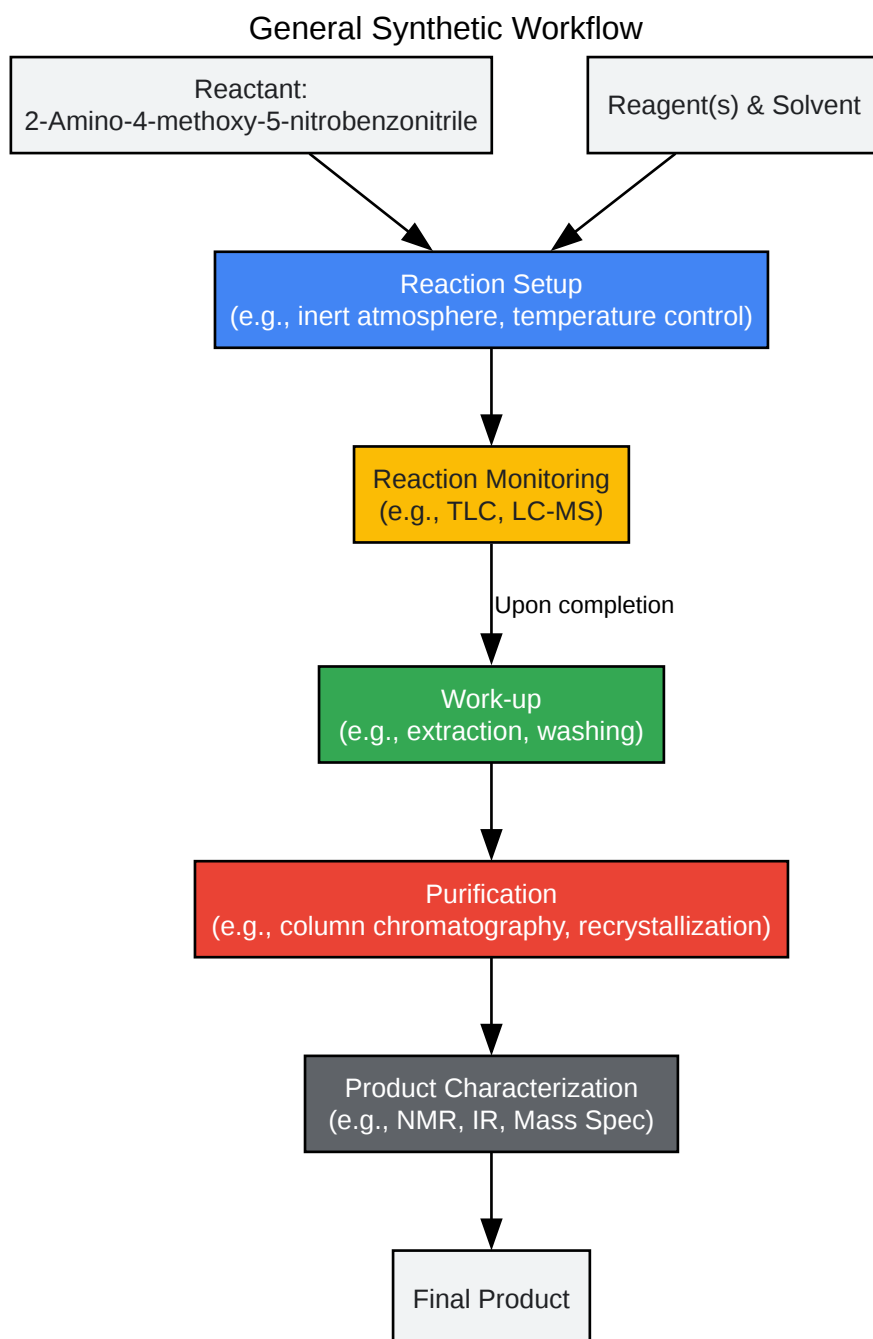
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[\[2\]](#)[\[7\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[\[2\]](#)

Experimental Protocols

2-Amino-4-methoxy-5-nitrobenzonitrile is a versatile intermediate in organic synthesis, particularly in the preparation of pharmaceutical compounds and dyes.[\[11\]](#)[\[12\]](#)[\[13\]](#)

4.1. General Workflow for Use in Synthesis

The following diagram illustrates a general workflow for utilizing **2-Amino-4-methoxy-5-nitrobenzonitrile** as a starting material in a chemical synthesis.



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Caption: General workflow for a chemical synthesis using **2-Amino-4-methoxy-5-nitrobenzonitrile**.

4.2. Example Synthetic Application: Synthesis of Polysubstituted 4-Aminoquinolines

While a specific protocol for **2-Amino-4-methoxy-5-nitrobenzonitrile** is not detailed, a general procedure for the synthesis of polysubstituted 4-aminoquinolines from 2-aminobenzonitriles has been described.^[14] This can be adapted for the target compound.

Materials:

- **2-Amino-4-methoxy-5-nitrobenzonitrile**
- Ynone (reaction partner)
- Anhydrous Potassium tert-butoxide (KOtBu)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Ethyl acetate
- Water
- Saturated brine solution
- Anhydrous Sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

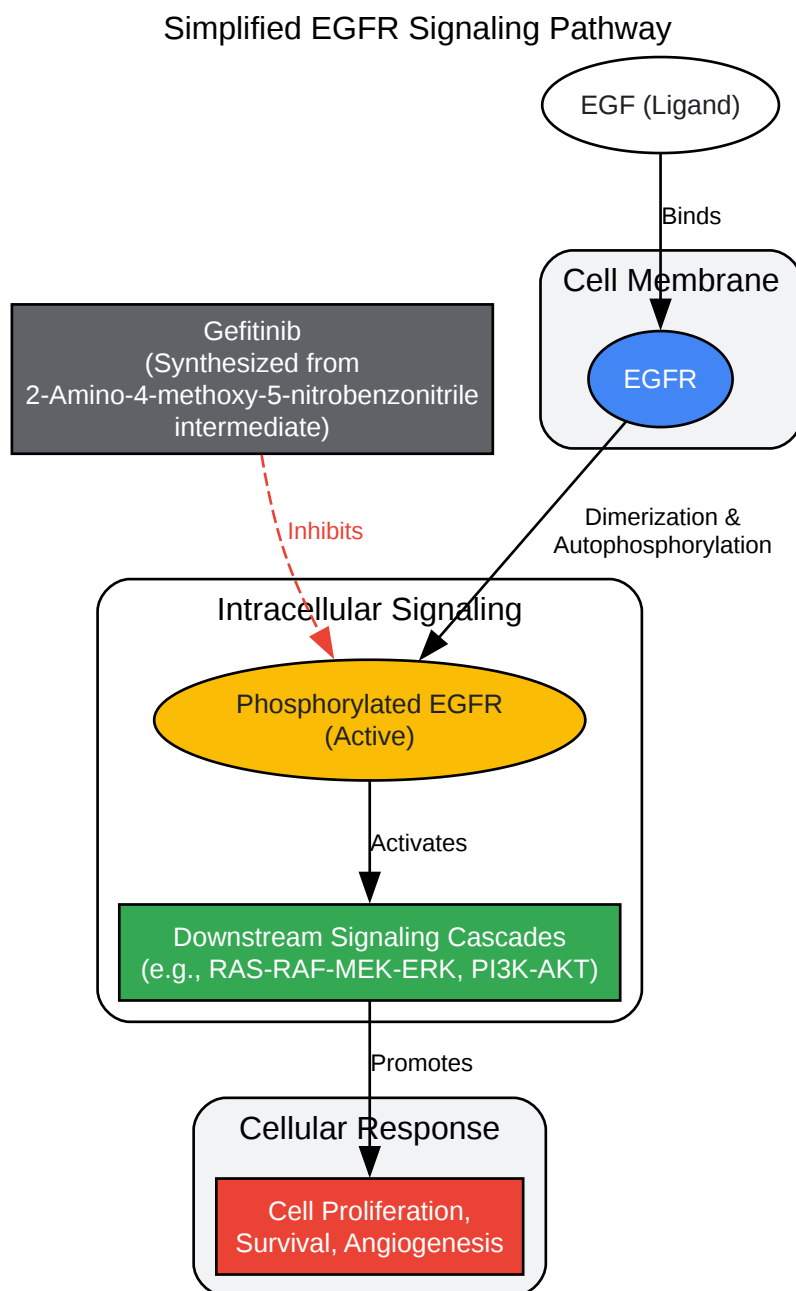
- In an oven-dried reaction vial, dissolve the ynone (0.5 mmol) and **2-Amino-4-methoxy-5-nitrobenzonitrile** (0.6 mmol) in anhydrous DMSO (2.0 mL).
- Add anhydrous KOtBu (2.0 equivalents) to the solution.
- Stir the resulting reaction mixture at 100°C for 1 hour.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).

- Upon completion, pour the reaction mixture into water and extract with ethyl acetate (3 x 10 mL).
- Wash the combined organic layers with a saturated brine solution and dry over anhydrous Na_2SO_4 .
- Concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude material by column chromatography on silica gel.

Biological Context and Signaling Pathways

2-Amino-4-methoxy-5-nitrobenzonitrile serves as a crucial intermediate in the synthesis of targeted cancer therapies, such as Gefitinib.^[12] Gefitinib is a tyrosine kinase inhibitor that targets the Epidermal Growth Factor Receptor (EGFR). Therefore, the relevance of this precursor is linked to the EGFR signaling pathway, which is often dysregulated in various cancers, particularly non-small cell lung cancer.

The diagram below illustrates a simplified representation of the EGFR signaling pathway and the point of inhibition by drugs synthesized from intermediates like **2-Amino-4-methoxy-5-nitrobenzonitrile**.



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Caption: Role of EGFR inhibitors in blocking downstream signaling.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant.[4] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and must comply with federal, state, and local regulations.

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- To cite this document: BenchChem. [Application Notes and Protocols: 2-Amino-4-methoxy-5-nitrobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b597350#handling-and-storage-of-2-amino-4-methoxy-5-nitrobenzonitrile]

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